

Proper Disposal Procedures for KRAS G12C Inhibitor 29

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Compound of Interest

Compound Name: KRAS G12C inhibitor 29

Cat. No.: B12428521

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For Researchers, Scientists, and Drug Development Professionals: Ensuring Safe and Compliant Disposal

The proper disposal of investigational compounds like **KRAS G12C inhibitor 29** is a critical component of laboratory safety and environmental responsibility. Adherence to established protocols minimizes risks to personnel and prevents environmental contamination. This guide provides essential, step-by-step instructions for the safe handling and disposal of **KRAS G12C inhibitor 29**, aligning with standard laboratory practices for hazardous chemical waste.

I. Hazard and Safety Overview

KRAS G12C inhibitor 29 is classified with specific environmental and health hazards that dictate its handling and disposal requirements. The primary hazards associated with this compound are:

- Acute Oral Toxicity: Harmful if swallowed[1].
- Aquatic Toxicity: Very toxic to aquatic life with long-lasting effects[1].

Due to these hazards, **KRAS G12C inhibitor 29** must not be disposed of via standard trash or sewer systems[2][3][4]. All waste containing this compound, including pure substance, solutions, and contaminated materials, must be treated as hazardous chemical waste.

II. Quantitative Data for Disposal Considerations

Property	Value	Source
Chemical Formula	C23H21ClFN5O2	[1]
Molecular Weight	453.90 g/mol	[1]
CAS Number	847337-63-7	[1]
GHS Hazard Statements	H302: Harmful if swallowed H410: Very toxic to aquatic life with long lasting effects	[1]
GHS Precautionary Statement (Disposal)	P501: Dispose of contents/ container to an approved waste disposal plant	[1]

III. Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the proper disposal of **KRAS G12C inhibitor 29** from a laboratory setting.

1. Personal Protective Equipment (PPE):

- Before handling the inhibitor or its waste, ensure appropriate PPE is worn, including safety glasses, a lab coat, and chemical-resistant gloves.

2. Waste Segregation and Collection:

- Solid Waste:
 - Collect all solid waste contaminated with **KRAS G12C inhibitor 29**, such as unused powder, contaminated personal protective equipment (gloves, weigh boats, etc.), and spill cleanup materials, in a designated, leak-proof container[2][4].
 - The container should be clearly labeled as "Hazardous Waste"[3].
- Liquid Waste:

- Collect all liquid waste containing **KRAS G12C inhibitor 29** (e.g., solutions, solvents used for rinsing) in a separate, sealable, and chemically compatible waste container[4]. Plastic containers are often preferred over glass to minimize the risk of breakage[3].
- Do not mix this waste with other incompatible chemical waste streams[4]. Specifically, avoid mixing with strong acids, alkalis, or strong oxidizing/reducing agents[1].
- Empty Containers:
 - The original container of **KRAS G12C inhibitor 29** must be triple-rinsed with a suitable solvent before being discarded as regular trash[5].
 - The rinsate from this process is considered hazardous waste and must be collected in the designated liquid hazardous waste container[4][5].
 - After rinsing, deface or remove the original label from the empty container before disposal[4][5].

3. Labeling of Hazardous Waste Containers:

- All hazardous waste containers must be accurately and clearly labeled[3][6]. The label should include:
 - The words "Hazardous Waste"[3].
 - The full chemical name: "**KRAS G12C inhibitor 29**" and the names of any other constituents in the container[3].
 - The approximate concentration and total quantity of the waste.
 - The date of waste generation[3].
 - The name and contact information of the principal investigator or responsible person[3].
 - Appropriate hazard pictograms (e.g., harmful, environmental hazard)[3].

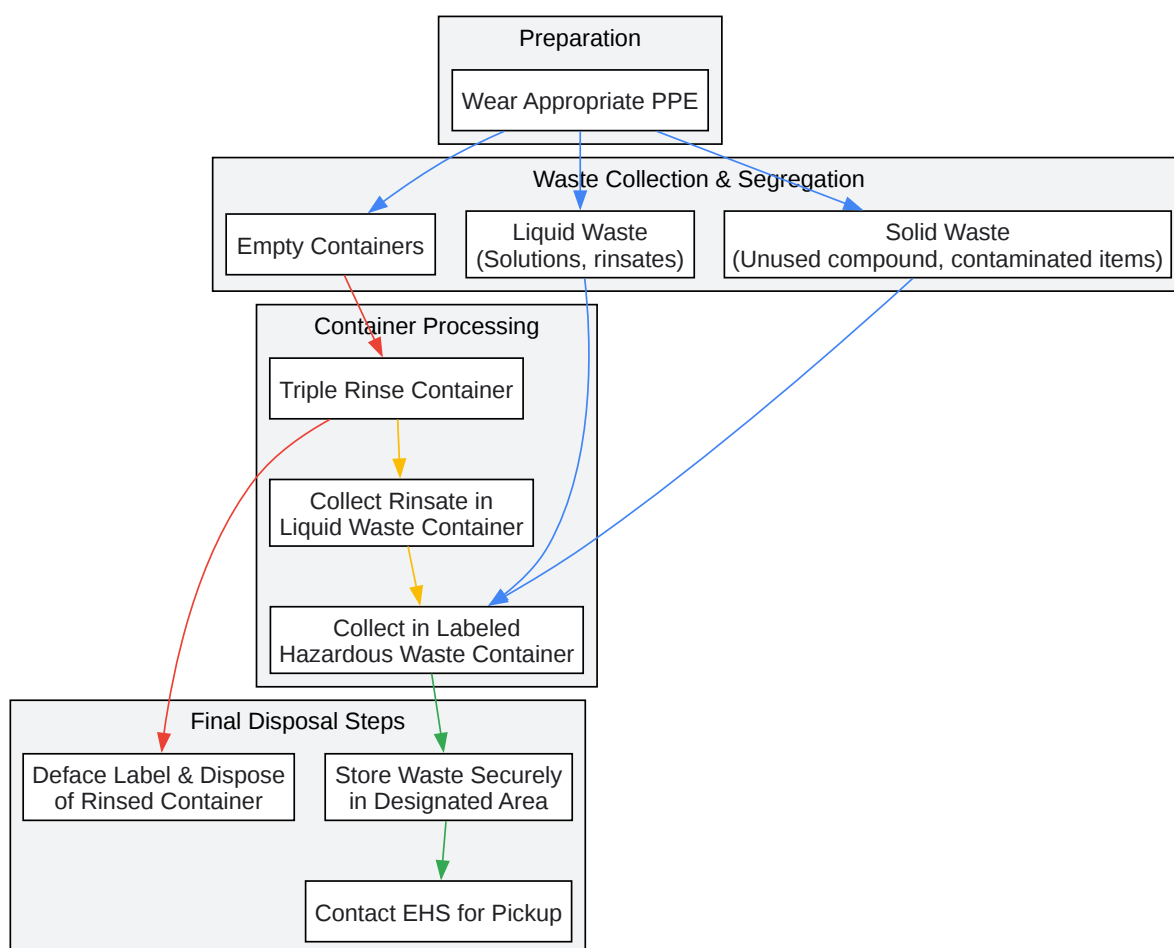
4. Storage of Hazardous Waste:

- Store the sealed hazardous waste containers in a designated and secure area within the laboratory, away from general work areas[6].
- Ensure that the storage area has secondary containment to capture any potential leaks[4].
- Keep containers closed except when adding waste[4].

5. Arranging for Disposal:

- Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste[3][6].
- Follow all institutional procedures for waste pickup requests, which may include completing a chemical waste inventory form[6].
- Do not attempt to transport hazardous waste off-site yourself. Disposal must be handled by a licensed and approved waste disposal contractor arranged through your institution.

IV. Disposal Workflow Diagram



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Caption: Workflow for the proper disposal of **KRAS G12C inhibitor 29**.

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